

# Enbucrilate: A Comprehensive Technical Guide to its Chemical Structure and Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Enbucrilate*

Cat. No.: *B1671268*

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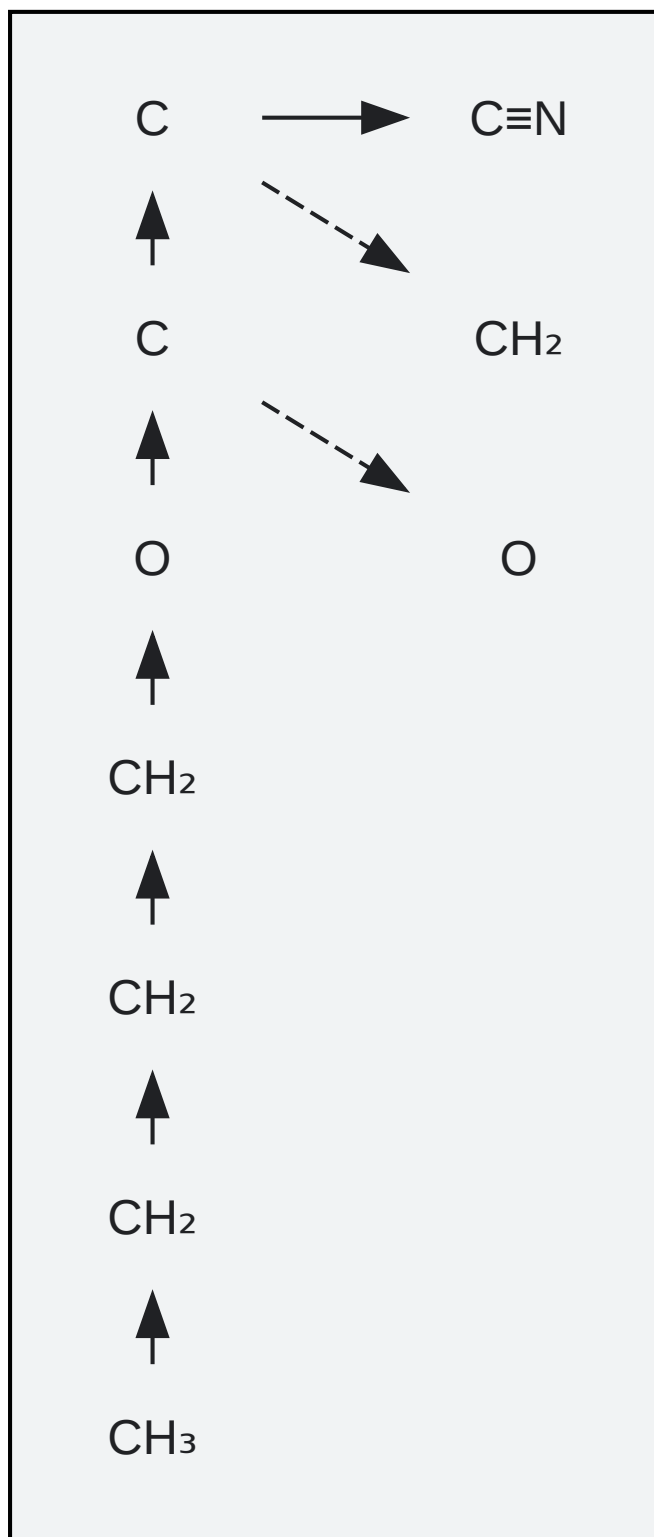
## Introduction

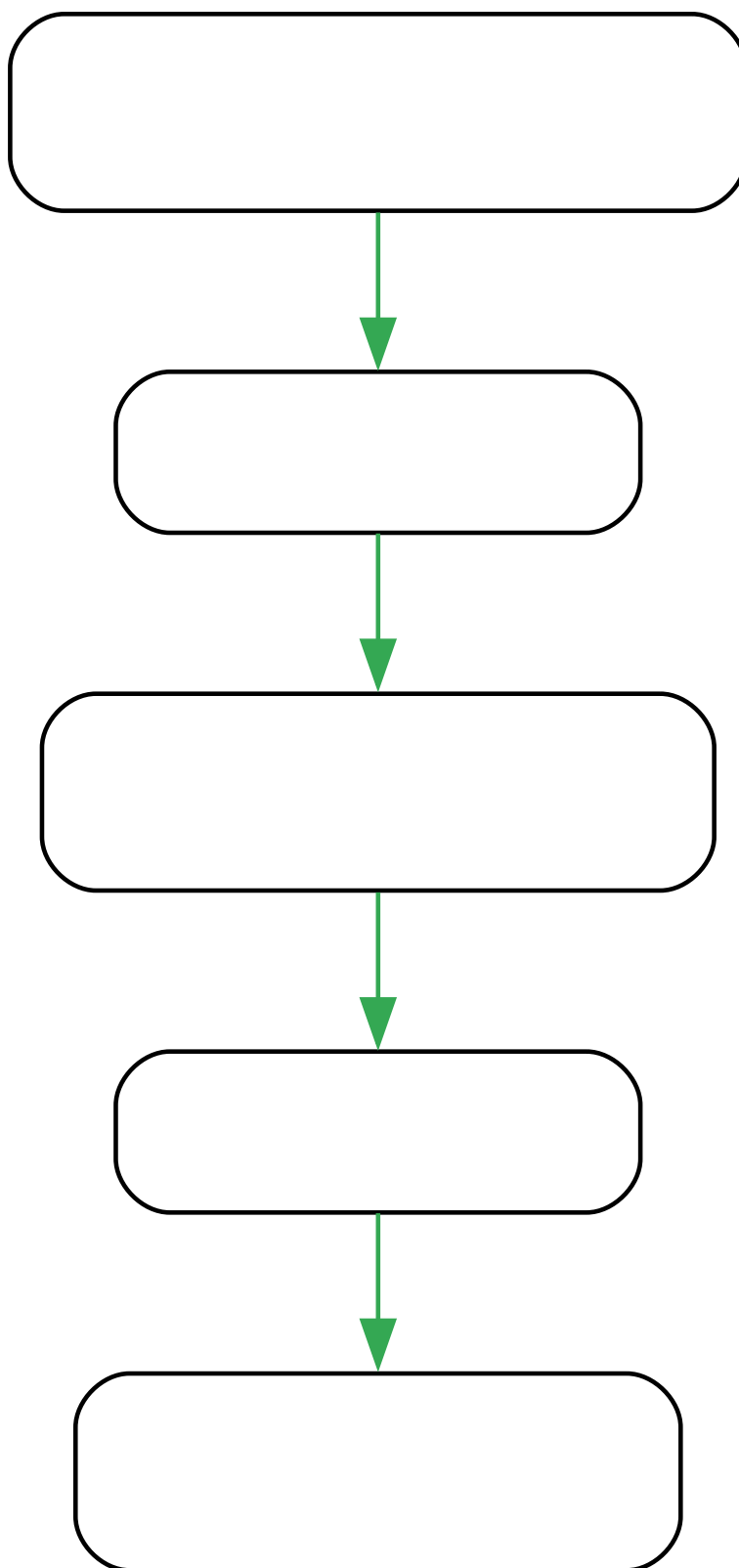
**Enbucrilate**, a butyl ester of 2-cyano-2-propenoic acid, is a prominent member of the cyanoacrylate family of adhesives.<sup>[1]</sup> Known for its rapid polymerization in the presence of moisture, it has found extensive application in the medical field as a tissue adhesive for wound closure and as a hemostatic agent.<sup>[1][2]</sup> Its utility also extends to interventional radiology for the embolization of blood vessels. This technical guide provides an in-depth analysis of the chemical structure, physicochemical properties, polymerization mechanism, and biological characteristics of **enbucrilate**, offering a valuable resource for researchers, scientists, and professionals involved in drug development and medical device innovation.

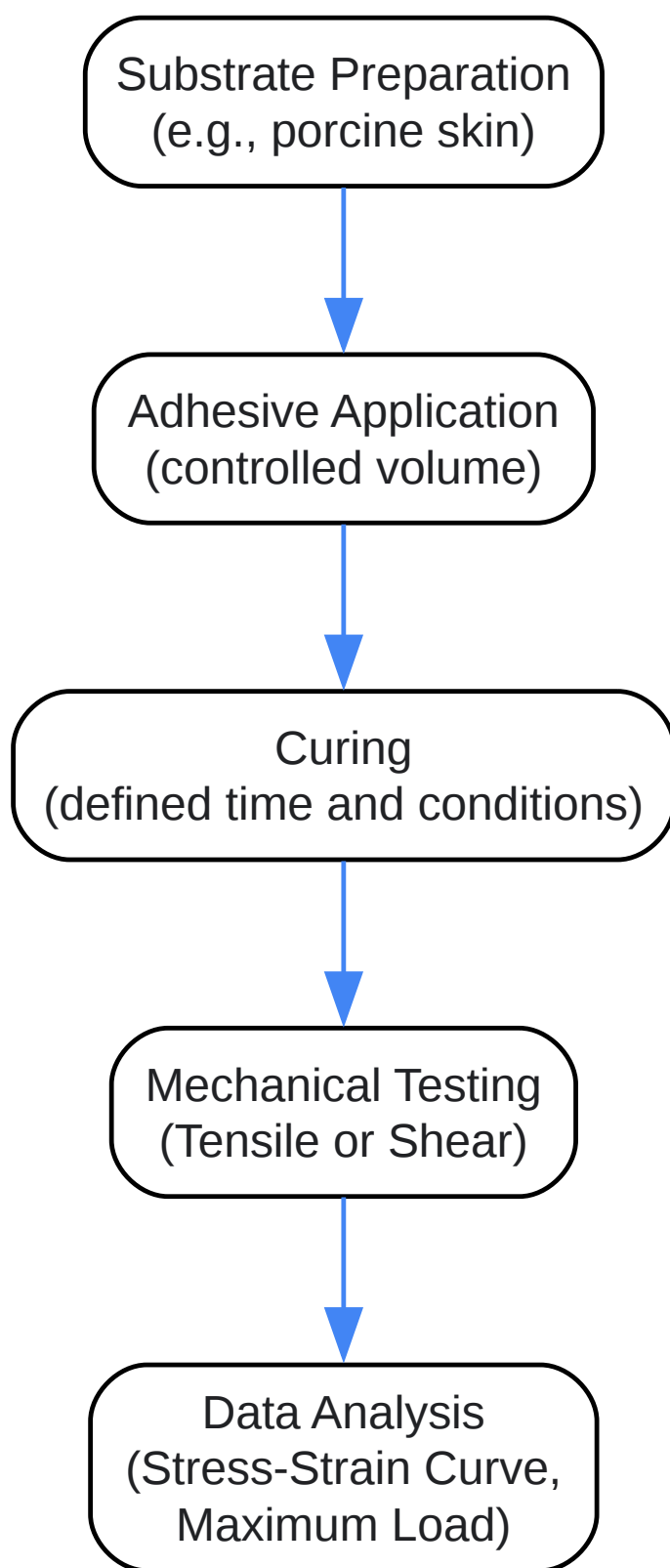
## Chemical Identity and Structure

**Enbucrilate**, also known by its IUPAC name butyl 2-cyanoprop-2-enoate and its common name n-butyl cyanoacrylate (n-BCA), is a monomer with the chemical formula  $C_8H_{11}NO_2$ .<sup>[3][4]</sup> Its chemical identity is well-established with the CAS Registry Number 6606-65-1.<sup>[5][6]</sup>

The molecular structure of **enbucrilate** features a butyl ester group, a carbon-carbon double bond, and a nitrile group, all attached to a central carbon atom. The electron-withdrawing nature of the nitrile and ester groups makes the double bond highly susceptible to nucleophilic attack, which is the key to its rapid polymerization.<sup>[7]</sup>







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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

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